

4,6-Diisopropylnicotinamide: Proper Disposal & Handling Guide

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Compound of Interest

Compound Name: 4,6-Diisopropylnicotinamide

Cat. No.: B493314

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Part 1: Executive Safety Summary

Stop and Verify: Before handling, confirm the identity of your material.

- Chemical Name: **4,6-Diisopropylnicotinamide** (IUPAC: 4,6-diisopropylpyridine-3-carboxamide)
- CAS Number: 122775-91-1 (Note: Research catalogs may vary; verify label).
- Physical State: Typically an off-white to yellow crystalline solid.

The "Why" Behind the Protocol (Scientific Context)

Unlike unsubstituted nicotinamide (Vitamin B3), the addition of two isopropyl groups at the 4 and 6 positions significantly increases the lipophilicity (LogP) of this molecule.

- Environmental Impact: High lipophilicity correlates with increased potential for bioaccumulation in aquatic organisms. Drain disposal is strictly prohibited.
- Chemical Stability: The pyridine ring is thermodynamically stable.[1] Standard chemical neutralization is ineffective.[1] High-temperature incineration is the only validated method for

complete destruction.

- **Bioactivity:** As a structural analog used in herbicide and kinase inhibitor synthesis, this compound should be treated as a suspected bioactive agent with potential skin and eye irritancy.[1]

Part 2: Hazard Identification & Waste Classification

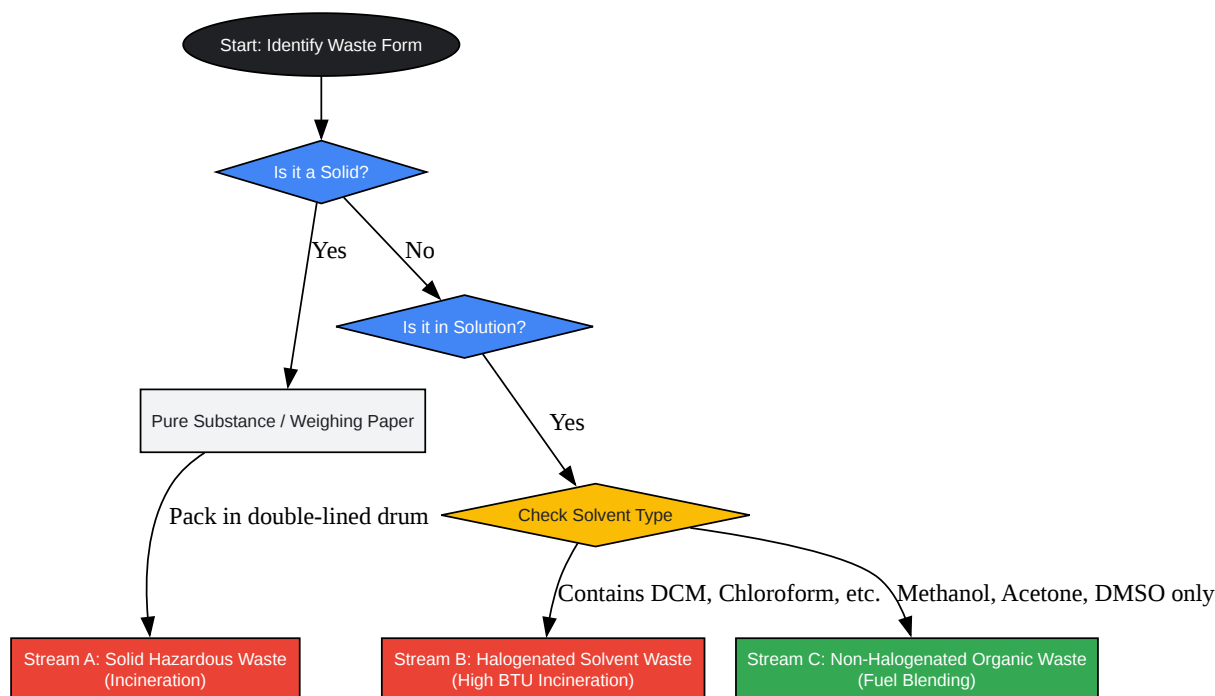
In the absence of a substance-specific GHS harmonized classification, you must apply the Precautionary Principle. Classify this material under the following hazard profiles for disposal purposes:

Property	Hazard Assessment	Waste Stream Classification
Toxicity	Irritant (H315, H319); Suspected STOT-SE (Respiratory).	Hazardous Organic Waste
Flammability	Combustible Organic Solid.[1]	Ignitable (if mixed with solvents)
Reactivity	Stable amide; emits NO _x upon combustion.[1]	Non-Reactive / Nitrogen-Bearing
Eco-Toxicity	High Risk (H412) due to lipophilic substitution.	Marine Pollutant (Self-Classified)

Part 3: Disposal Workflows (Visualized)

Workflow 1: Waste Stream Segregation Logic

This decision tree guides you through segregating **4,6-Diisopropylnicotinamide** based on its physical state in your workflow.



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Figure 1: Decision matrix for segregating **4,6-Diisopropylnicotinamide** waste streams to ensure regulatory compliance.

Part 4: Detailed Operational Procedures

Protocol A: Disposal of Solid Waste (Pure Compound)

Applicability: Expired stocks, synthesis residues, contaminated weighing boats, and PPE.[1]

- Primary Containment:
 - Transfer solid waste into a wide-mouth HDPE (High-Density Polyethylene) jar or a chemically resistant poly-bag.

- Scientific Rationale: HDPE is resistant to organic amides and prevents leaching.[1]
- Labeling:
 - Affix a hazardous waste label.[1]
 - Constituents: Write "**4,6-Diisopropylnicotinamide** (Pyridine Derivative)."
 - Hazard Checkbox: Mark "Toxic" and "Irritant."
- Secondary Containment:
 - Place the sealed primary container into the lab's main "Solid Organic Waste" drum (usually a black or blue fiber/poly drum).[1]
 - Do not mix with oxidizers (e.g., nitrates, permanganates) to prevent exothermic reactions.
[1]

Protocol B: Disposal of Liquid Waste (HPLC Effluent / Mother Liquor)

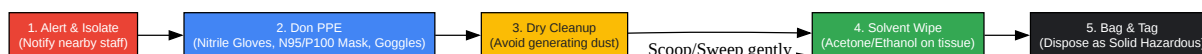
Applicability: Reaction mixtures or analytical samples dissolved in solvents.[1]

- pH Check:
 - Dip a pH strip into the waste solution.[1]
 - Requirement: Ensure pH is between 5 and 9.[2] If highly acidic or basic, neutralize carefully before adding to the main carboy to prevent drum pressurization.[1]
- Solvent Segregation (Critical Step):
 - Scenario 1 (Halogenated): If dissolved in Dichloromethane (DCM) or Chloroform, pour into the Halogenated Waste carboy.[1]
 - Scenario 2 (Non-Halogenated): If dissolved in Methanol, Acetonitrile, or DMSO, pour into the Non-Halogenated Organic carboy.[1]

- Rinsing:
 - Triple-rinse empty glassware with a minimal amount of acetone. Add the rinsate to the Non-Halogenated waste stream.[1]

Part 5: Emergency Response (Spill Protocol)

Scenario: You have spilled 5g of solid **4,6-Diisopropylnicotinamide** on the benchtop.



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Figure 2: Immediate response workflow for solid spills to minimize inhalation risk.

Detailed Steps:

- **Avoid Dust:** Do not dry sweep vigorously.[1] The isopropyl groups do not prevent the core pyridine structure from being a respiratory irritant.
- **Solvent Decontamination:** After removing the bulk solid, wipe the surface with a paper towel soaked in Ethanol or Acetone.[1] The compound is lipophilic and will not clean up well with water alone.[1]
- **Final Wash:** Wash the area with soap and water to remove any film.[1]

Part 6: Regulatory Codes & Compliance[1]

When filling out your institution's waste manifest, use the following codes. Note that because this is a specific research chemical, it often falls under "Not Otherwise Specified" (N.O.S.) categories.

Jurisdiction	Code	Description	Notes
USA (RCRA)	None (P/U List)	Not a listed P or U waste.	
USA (RCRA)	D001	Ignitable Characteristic	Only if mixed with flammable solvents.[1]
EU (EWC)	07 01 04	Other organic solvents/washing liquids	For liquid waste streams.[1]
EU (EWC)	16 05 08	Discarded organic chemicals	For pure solid substance.[1]
DOT (Transport)	UN 2811	Toxic Solid, Organic, N.O.S.[1]	Use if shipping off-site.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 600044, 4,6-Dichloronicotinamide (Structural Analog Analysis). Retrieved from [\[Link\]](#)[1]
- European Chemicals Agency (ECHA). C&L Inventory: Pyridine-3-carboxamide derivatives. Retrieved from [\[Link\]](#)[1]
- U.S. EPA. Hazardous Waste Generators: Managing Your Waste.[1] Retrieved from [\[Link\]](#)

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Sources

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- [2. Making sure you're not a bot! \[oc-praktikum.de\]](#)

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